

# Application Notes and Protocols: Advanced Oxidation Processes for Water Purification

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## Compound of Interest

Compound Name: Water

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## Introduction to Advanced Oxidation Processes (AOPs)

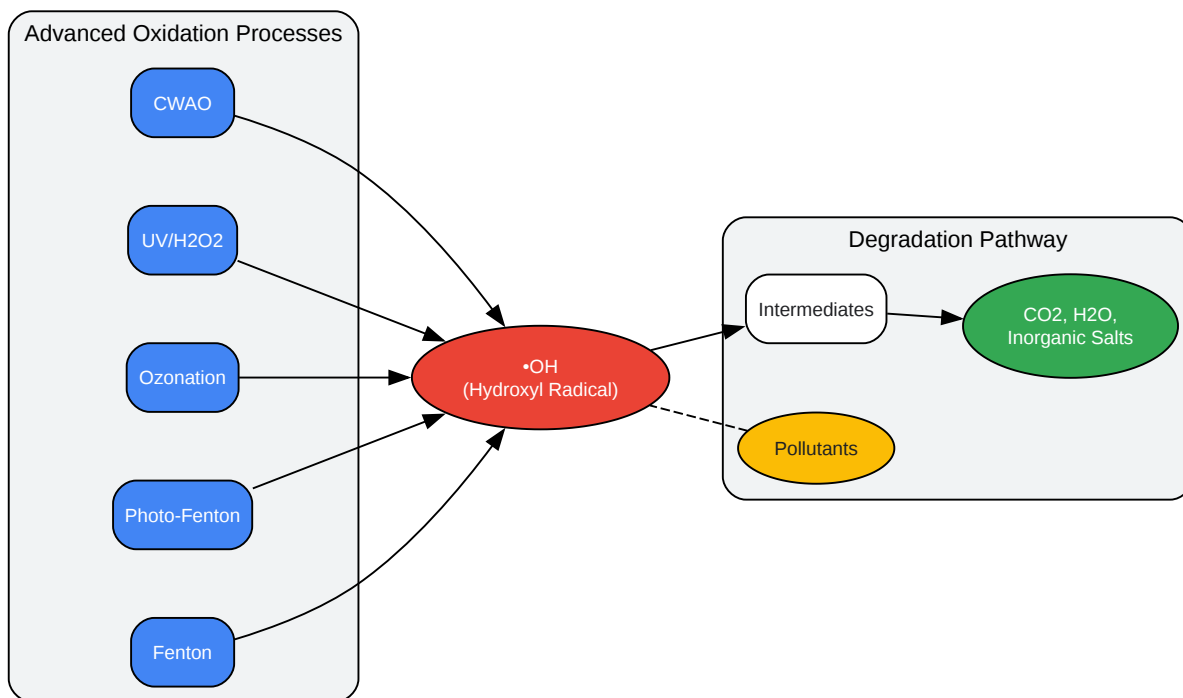
Advanced Oxidation Processes (AOPs) are a class of chemical treatment procedures designed to remove organic and inorganic materials from **water** and wastewater.[1][2] These processes are distinguished by their in-situ generation of highly reactive hydroxyl radicals ( $\bullet\text{OH}$ ), which are powerful, non-selective oxidizing agents.[1][3][4] The high oxidation potential of  $\bullet\text{OH}$  radicals allows for the rapid degradation of a wide range of recalcitrant organic compounds, including pharmaceuticals, pesticides, and industrial dyes, into simpler, less harmful substances like **water**, carbon dioxide, and inorganic salts.[5][6][7][8] AOPs are particularly effective for treating effluents containing toxic or non-biodegradable materials that are resistant to conventional treatment methods.[5][9][10]

The versatility of AOPs stems from the various methods available to generate hydroxyl radicals, which can be broadly categorized into chemical, photochemical, and other physical processes.[11][12] Common AOPs include Fenton and photo-Fenton processes, ozonation, UV/ $\text{H}_2\text{O}_2$  treatment, and catalytic wet air oxidation.[1][13] The selection of an appropriate AOP depends on factors such as the type and concentration of the contaminant, the **water** matrix, and economic considerations.[14]

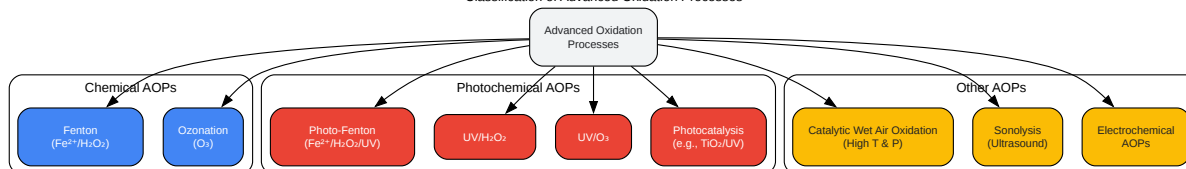
## The Central Role of the Hydroxyl Radical ( $\bullet\text{OH}$ )

The cornerstone of all AOPs is the production of the hydroxyl radical. With a high oxidation potential,  $\bullet\text{OH}$  can indiscriminately attack most organic molecules at near-diffusion-controlled rates. This high reactivity is what makes AOPs so effective in breaking down persistent organic pollutants.

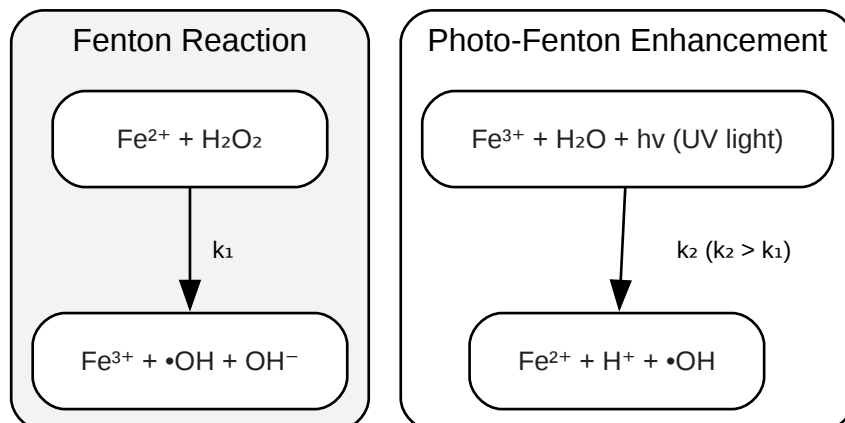
## The Central Role of the Hydroxyl Radical in AOPs



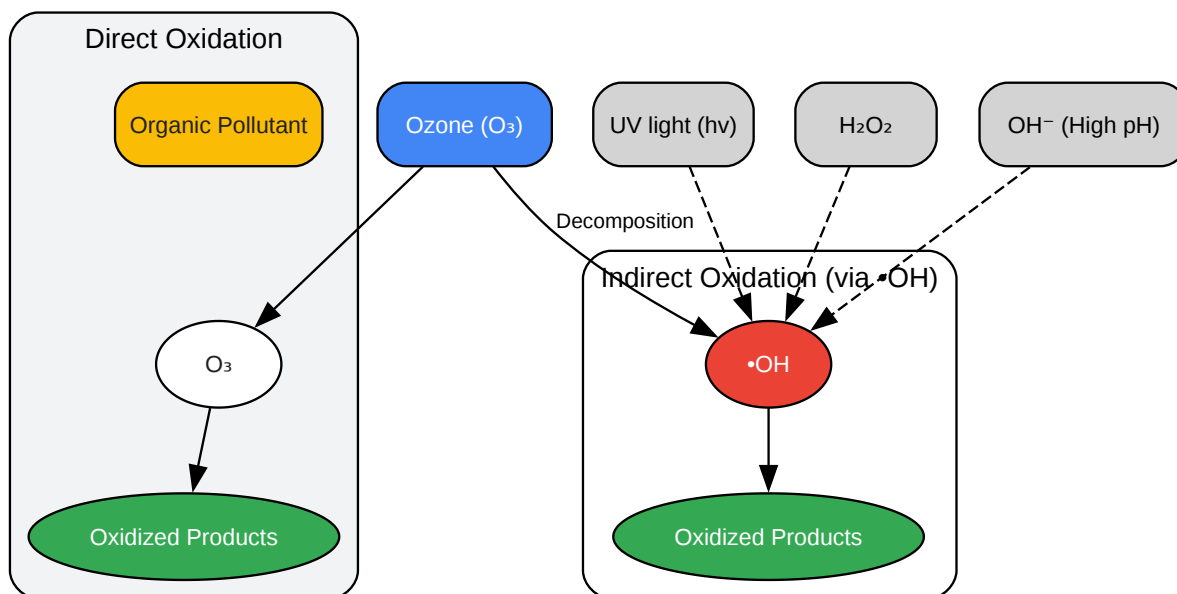
## Classification of Advanced Oxidation Processes

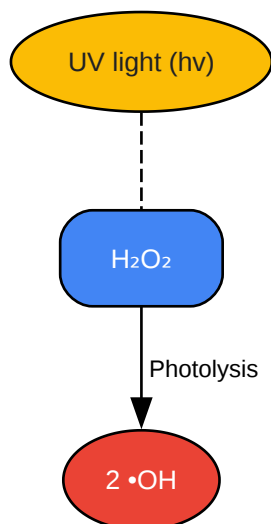


## Fenton and Photo-Fenton Reaction Mechanisms

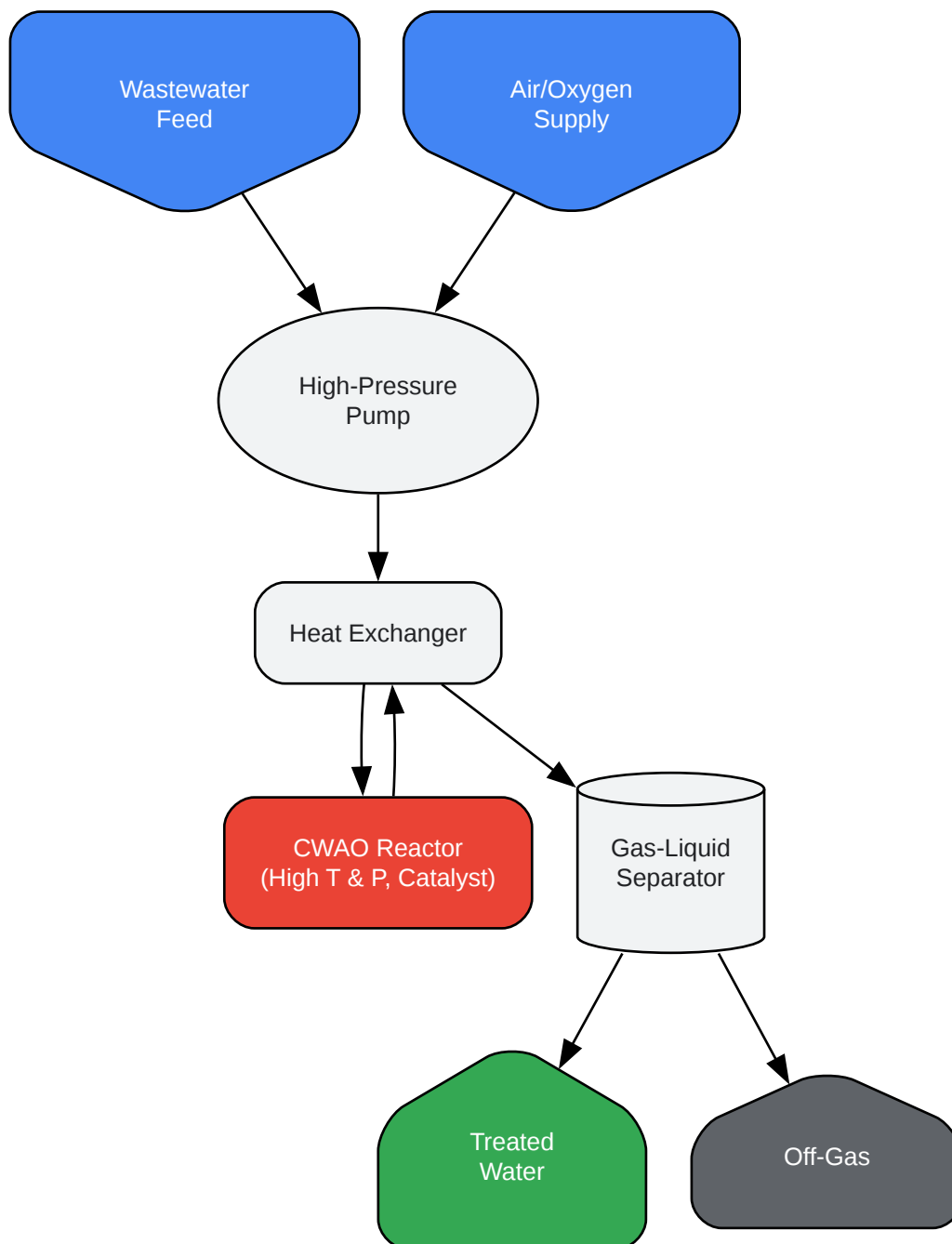


## Ozonation Reaction Pathways



UV/H<sub>2</sub>O<sub>2</sub> Reaction Mechanism

## Catalytic Wet Air Oxidation (CWAO) Process Flow



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## References

- 1. Quantifying hydroxyl radicals generated by a low-temperature plasma using coumarin: methodology and precautions - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/D4CP00040D [pubs.rsc.org]
- 2. blogs.rsc.org [blogs.rsc.org]
- 3. youtube.com [youtube.com]
- 4. Towards reliable quantification of hydroxyl radicals in the Fenton reaction using chemical probes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Catalytic Wet Air Oxidation (CWAO) of Industrial Wastewaters: Mechanistic Evidences, Catalyst Development and Kinetic Modeling. Chapter 10 in Frontiers in Wastewater Treatment and Modelling. [iris.cnr.it]
- 6. researchgate.net [researchgate.net]
- 7. youtube.com [youtube.com]
- 8. Dual-emissive fluorescence measurements of hydroxyl radicals using a coumarin-activated silica nanohybrid probe - Analyst (RSC Publishing) [pubs.rsc.org]
- 9. N26080086 | PDF [slideshare.net]
- 10. pubs.acs.org [pubs.acs.org]
- 11. researchgate.net [researchgate.net]
- 12. Synthesis and activity of a coumarin-based fluorescent probe for hydroxyl radical detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. youtube.com [youtube.com]
- 14. researchgate.net [researchgate.net]
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